

In Silico Characterization & Optimization of the 1,4-Oxazepane Scaffold

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Compound of Interest

Compound Name: 4-(1,4-Oxazepane-4-carbonyl)aniline hydrochloride

CAS No.: 1803589-66-3

Cat. No.: B1433312

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A Technical Guide to Modeling 4-(1,4-Oxazepane-4-carbonyl)aniline HCl

Executive Summary

4-(1,4-Oxazepane-4-carbonyl)aniline hydrochloride (CAS: 1803589-66-3) represents a critical "linker-scaffold" intermediate in modern drug discovery. It combines a privileged 7-membered heterocycle (1,4-oxazepane) with a chemically versatile aniline warhead, linked via a rigid benzamide motif.

Modeling this compound presents specific challenges:

- **Conformational Complexity:** The 1,4-oxazepane ring inhabits a complex energy landscape of twist-chair and twist-boat conformers that standard rigid-docking protocols often miss.
- **Ionization States:** The aniline moiety (pKa ~4.6) exists as a hydrochloride salt in solid state but predominantly neutral at physiological pH, requiring careful state preparation.

- Vector Analysis: The amide bond creates specific exit vectors crucial for Fragment-Based Drug Design (FBDD).

This guide details the in silico workflow to accurately model this entity, moving from quantum mechanical (QM) parameterization to ensemble docking.

Part 1: Structural Preparation & Parameterization[1]

The integrity of any in silico study relies on the quality of the input structure. For this hydrochloride salt, "desalting" and correct protonation assignment are non-negotiable first steps.

1.1 The "Desalting" & Protonation Protocol

The HCl salt form stabilizes the aniline amine for storage. However, modeling the cationic anilinium species (

) at pH 7.4 is a common novice error.

- Chemical Logic: Aniline has a pKa of approximately 4.6. At physiological pH (7.4), the Henderson-Hasselbalch equation dictates that >99% of the population is neutral ().
- Protocol:
 - Strip Counter-ions: Remove the chloride () ion.
 - Generate States: Use an enumeration tool (e.g., Schrödinger Epik or ChemAxon pKa Plugin) to generate states between pH 6.0 and 8.0.
 - Selection: Select the neutral aniline species. Note: If the binding pocket is known to be highly acidic (e.g., aspartyl protease active sites), retain the cationic form.

1.2 Force Field Selection

The 7-membered oxazepane ring contains ether and amide functionalities that can suffer from "parameter anxiety" in older force fields.

Force Field	Recommendation	Rationale
OPLS4 / OPLS3e	High	Superior parameterization for torsional barriers in medium-sized heterocycles and conjugated amides.
MMFF94x	Moderate	Acceptable for initial conformational searching but may underestimate the barrier of the amide bond rotation.
GAFF2 (AMBER)	Moderate	Requires careful partial charge assignment (RESP charges recommended over BCC for this specific amide).

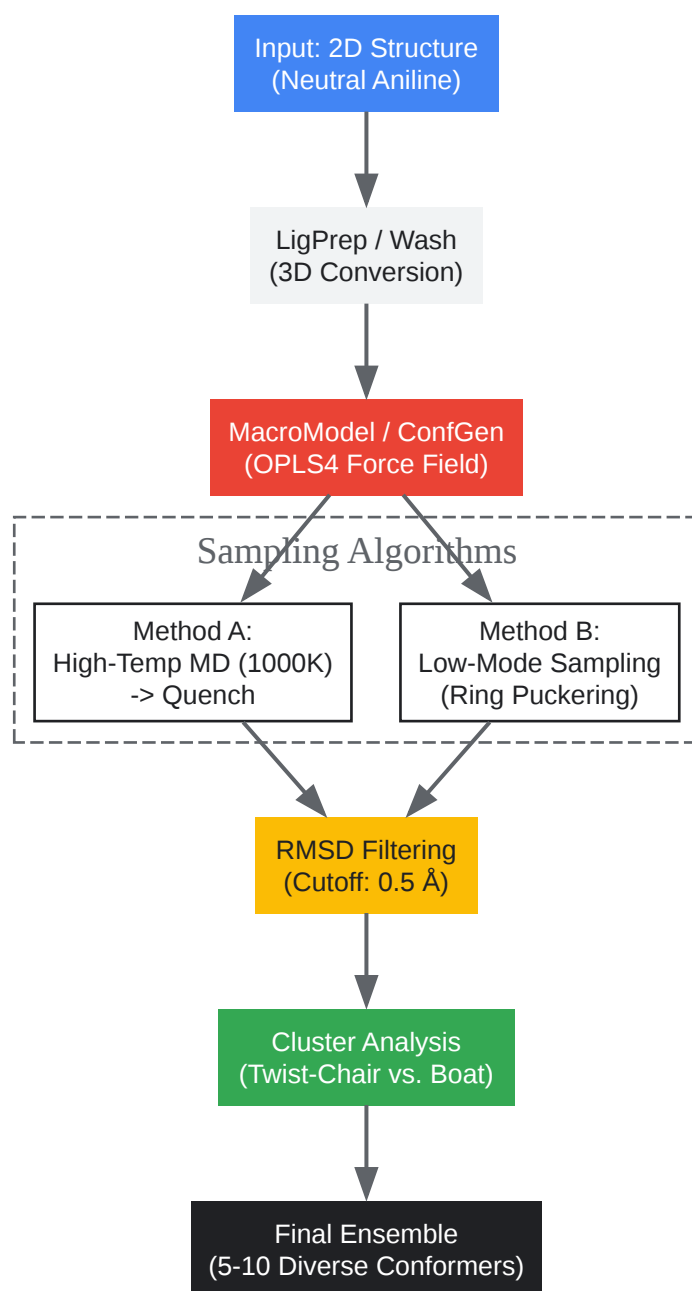
Part 2: Conformational Analysis (The Core Challenge)

The 1,4-oxazepane ring is the critical feature. Unlike the chair-locked morpholine (6-membered), the 7-membered oxazepane is highly flexible. A single "lowest energy" conformation is insufficient for docking; you must generate a conformational ensemble.

2.1 The Sampling Workflow

We utilize a Low-Mode (LoMod) or Mixed Torsional/Low-Mode sampling method to cross energy barriers associated with ring puckering.

Diagram 1: Conformational Sampling Workflow



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Caption: Workflow for generating a bioactive conformational ensemble of the oxazepane scaffold.

2.2 Key Degrees of Freedom

- **Ring Pucker:** The oxazepane ring will toggle between twist-chair (TC) and twist-boat (TB) forms. The TC form is generally global minimum, but the TB form is often the bioactive conformer in confined pockets.

- Amide Bond (

): The bond connecting the aniline ring to the carbonyl is rotatable. However, conjugation with the phenyl ring creates a rotational barrier.

- Action: Ensure your sampling allows

deviation from planarity to account for steric clashes in the binding site.

Part 3: Molecular Docking Strategy

When docking this fragment, "Rigid Ligand" docking is strictly prohibited due to the ring flexibility described above.

3.1 Ensemble Docking Protocol

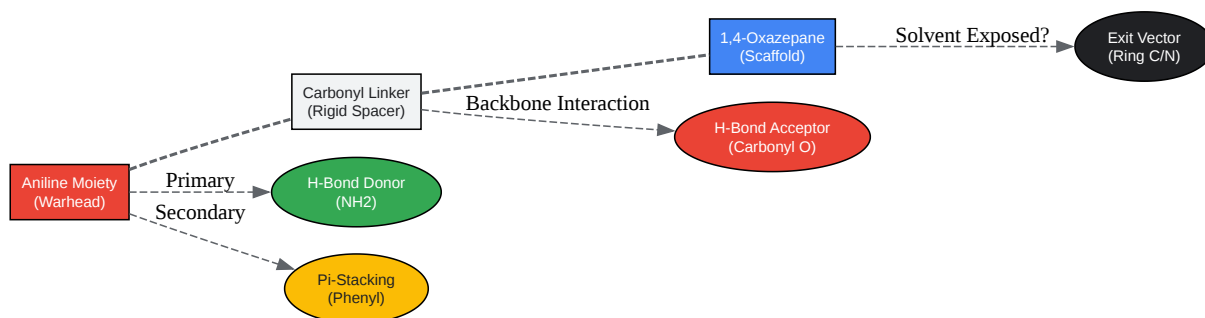
Instead of docking one structure, dock the ensemble generated in Part 2.

- Target Selection: If the specific biological target is unknown, this scaffold is often screened against Kinases (binding the hinge region via Aniline NH₂) or GPCRs (dopamine/serotonin receptors).
- Constraint Definition:
 - H-Bond Constraint: Define the Aniline
as a mandatory H-bond donor if targeting a kinase hinge.
 - Positional Constraint: If performing scaffold hopping, constrain the centroid of the phenyl ring to match the reference ligand.

3.2 Interaction Mapping (Pharmacophore)

The molecule presents three distinct interaction zones.

Diagram 2: Pharmacophoric Interaction Map



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Caption: Pharmacophore dissection showing key binding features: Donor (NH₂), Acceptor (CO), and Hydrophobic/Vector (Ring).[1]

Part 4: ADMET & Physicochemical Profiling[3]

For drug development, the in silico prediction of ADMET properties is crucial to determine if this scaffold is "lead-like."

4.1 Quantitative Data Summary (Predicted)

Values based on consensus QSAR models (e.g., SwissADME, Schrödinger QikProp).

Property	Predicted Value	Interpretation
Molecular Weight	~220.27 g/mol (Neutral)	Ideal for Fragment-Based Design (Rule of 3 compliant).
cLogP	1.2 - 1.6	Excellent. Highly soluble but sufficiently lipophilic for membrane permeability.
TPSA	~55 Å ²	High Permeability. Well below the 140 Å ² cutoff; likely BBB permeable.
Rotatable Bonds	2	Rigid. Good entropic profile for binding.
H-Bond Donors	1 (Aniline)	Classic kinase hinge binder profile.
Structural Alerts	Aniline	Warning: Anilines can be metabolic liabilities (AMES toxicity, reactive metabolites).

4.2 Toxicity & Structural Alerts (The Aniline Issue)

The aniline moiety is a known structural alert (PAINS/Toxicophore).

- Metabolism: Anilines are often hydroxylated or N-acetylated.
- In Silico Check: Run a reactive metabolite prediction (e.g., Schrödinger P450 Site of Metabolism).
- Mitigation: In the design phase, consider substituting the aniline with an aminopyridine or indazole if toxicity flags are high in later assays.

References

- Structure Source: PubChem.[2] Compound Summary for CID 136262799 (Parent). National Library of Medicine (US). [\[Link\]](#)

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